

Application of Phenosulfazole in High-Throughput Screening: Application Notes and Protocols

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Compound of Interest

Compound Name: Phenosulfazole

Cat. No.: B1215096

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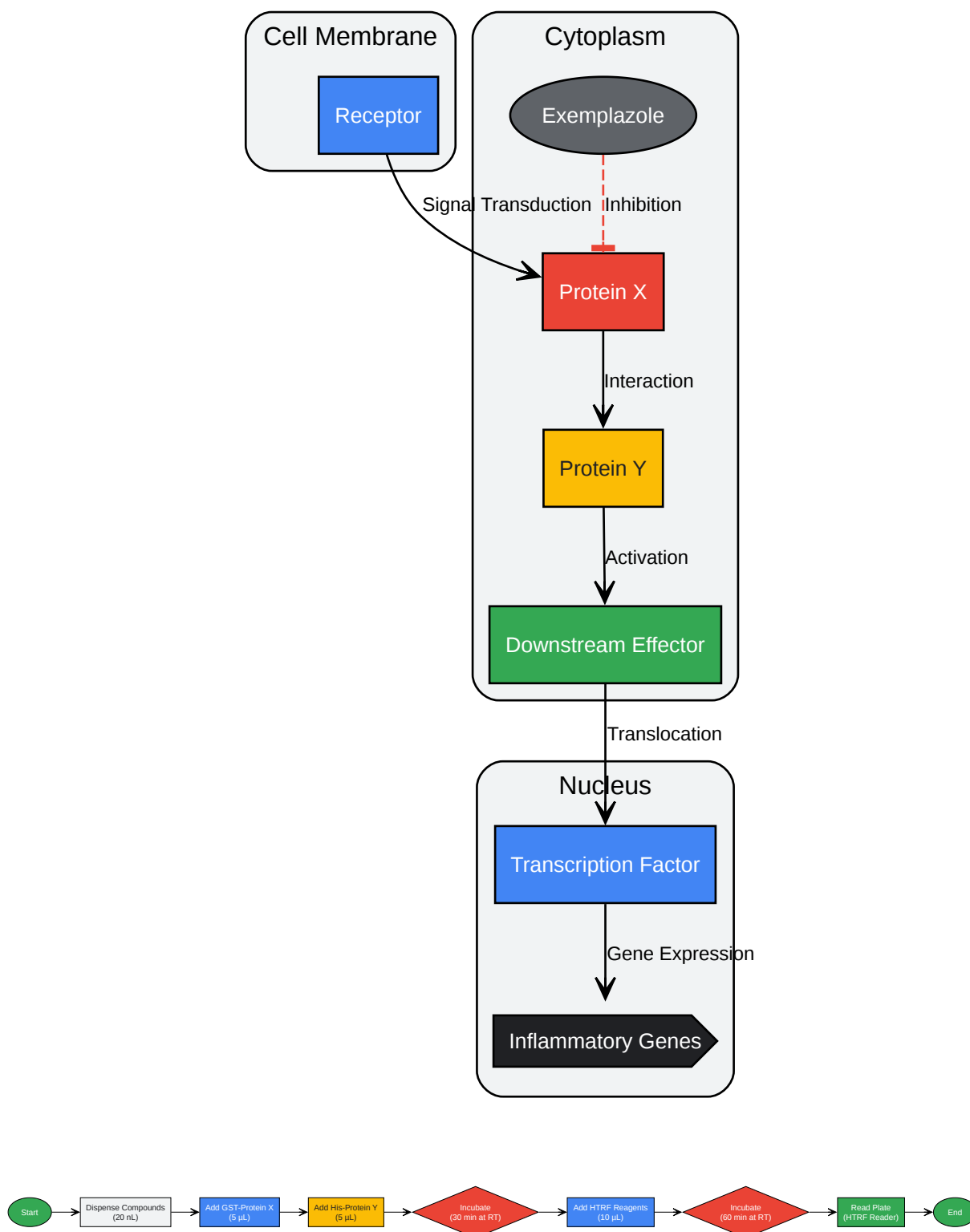
Introduction to Exemplazole

Exemplazole is a novel small molecule inhibitor identified through a high-throughput screening campaign targeting the inhibition of the interaction between Protein X and Protein Y, key components of the pro-inflammatory XYZ signaling pathway. Dysregulation of this pathway is implicated in a variety of autoimmune disorders. These application notes provide detailed protocols for utilizing Exemplazole in high-throughput screening assays to identify and characterize modulators of the XYZ pathway.

Mechanism of Action

Exemplazole functions as a competitive inhibitor of the Protein X-Protein Y interaction. By binding to a specific allosteric site on Protein X, it induces a conformational change that

prevents the binding of Protein Y, thereby disrupting the downstream signaling cascade that leads to the production of inflammatory cytokines.



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